

# N,N-Bis(2-hydroxyethyl)isopropanolamine: A Toxicological and Safety Profile

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## Compound of Interest

Compound Name: 2-Propanol, 1-[bis(2-hydroxyethyl)amino]-

Cat. No.: B1361068

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## Executive Summary

N,N-Bis(2-hydroxyethyl)isopropanolamine (CAS No. 6712-98-7) is an alkanolamine used in various industrial applications. This technical guide provides a comprehensive overview of the available toxicological and safety data for this compound. Due to a notable lack of publicly accessible, in-depth toxicological studies specifically for N,N-Bis(2-hydroxyethyl)isopropanolamine, this document summarizes the existing data, highlights significant data gaps, and where appropriate, incorporates information on structurally related compounds to provide a broader context for its potential toxicological profile. All quantitative data is presented in structured tables, and where available, descriptions of experimental methodologies are provided.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	6712-98-7	[1][2][3]
Molecular Formula	C7H17NO3	[1][3][4]
Molecular Weight	163.21 g/mol	[1][3][4]
Physical State	Liquid	[4]
Melting Point	31.5-36 °C	[1][3]
Boiling Point	145 °C at 0.6 mmHg	[1][3]
Density	1.079 g/mL at 25 °C	[1][3]

## Toxicological Data

A comprehensive review of publicly available literature and databases reveals significant gaps in the toxicological data for N,N-Bis(2-hydroxyethyl)isopropanolamine. The following sections summarize the available information.

### Acute Toxicity

Limited data is available for the acute toxicity of N,N-Bis(2-hydroxyethyl)isopropanolamine. One source provides an oral LD50 value in rats, while data for dermal and inhalation routes are largely unavailable.

Table 1: Acute Toxicity of N,N-Bis(2-hydroxyethyl)isopropanolamine

Route	Species	Value	Reference
Oral	Rat	LD50: 2500 mg/kg bw	
Dermal	-	No data available	
Inhalation	-	No data available	

For context, the OECD SIDS Initial Assessment Profile for C10-C13 primary amines indicates that acute oral LD50 values in rats for this category of substances range from 122 mg/kg bw to

approximately 2813 mg/kg bw.[5] Dermal LD50 values for related compounds in rats or rabbits range from around 200 mg/kg bw to 2000 mg/kg bw.[5]

## Skin and Eye Irritation

Information on the skin and eye irritation potential of N,N-Bis(2-hydroxyethyl)isopropanolamine is inconsistent across various safety data sheets. Some sources indicate it causes skin and serious eye irritation, while others state that no data is available.

## Sensitization

There is currently no available data to assess the skin or respiratory sensitization potential of N,N-Bis(2-hydroxyethyl)isopropanolamine.

## Repeated Dose Toxicity

No specific repeated dose toxicity studies for N,N-Bis(2-hydroxyethyl)isopropanolamine were identified. However, a 90-day oral toxicity study on a structurally related substance, bis(2-hydroxyethyl)oleylamine, identified a No-Observed-Adverse-Effect Level (NOAEL) of 30 mg/kg bw per day.[6] This information may be considered for a read-across assessment, though with caution due to structural differences.

## Genotoxicity

There are no available studies to evaluate the genotoxic potential of N,N-Bis(2-hydroxyethyl)isopropanolamine.

## Carcinogenicity

Standard carcinogenicity bioassays in rodents have not been conducted for N,N-Bis(2-hydroxyethyl)isopropanolamine. However, it is not classified as a carcinogen by major regulatory and advisory bodies such as the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), or the U.S. Occupational Safety and Health Administration (OSHA).

## Reproductive and Developmental Toxicity

No studies on the reproductive or developmental toxicity of N,N-Bis(2-hydroxyethyl)isopropanolamine were found in the public domain.

## Ecotoxicological Data

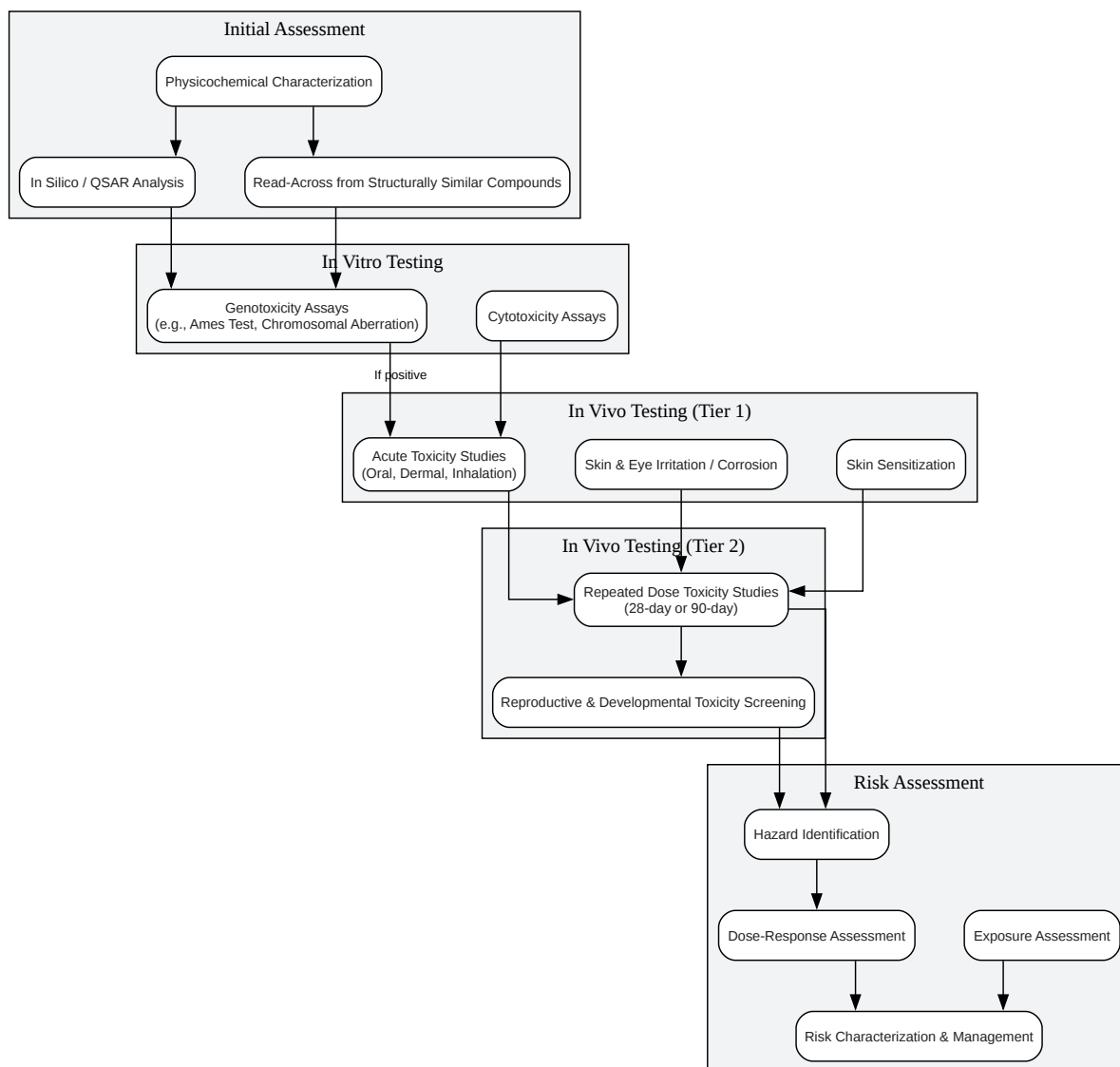
Some data is available on the ecotoxicity of N,N-Bis(2-hydroxyethyl)isopropanolamine, suggesting a low level of toxicity to aquatic organisms.

Table 2: Ecotoxicity of N,N-Bis(2-hydroxyethyl)isopropanolamine

Test Organism	Endpoint	Value	Exposure Duration	Reference
Oncorhynchus mykiss (Rainbow Trout)	LC50	> 100 mg/L	96 hours	<a href="#">[4]</a>
Daphnia magna (Water Flea)	EC50	> 100 mg/L	48 hours	<a href="#">[4]</a>
Pseudokirchnerie lla subcapitata (Green Algae)	EC10	74.2 mg/L	3 days	<a href="#">[4]</a>
Activated sludge	EC50	> 4820 mg/L	3 hours	<a href="#">[4]</a>

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of N,N-Bis(2-hydroxyethyl)isopropanolamine are not available in the public literature. For illustrative purposes, a generalized workflow for a toxicological safety assessment is provided below.



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Caption: A generalized workflow for the toxicological safety assessment of a chemical substance.

## Conclusion and Data Gaps

The available data on the toxicological and safety profile of N,N-Bis(2-hydroxyethyl)isopropanolamine is limited and insufficient for a comprehensive risk assessment. Key data gaps exist for acute dermal and inhalation toxicity, skin and eye irritation, sensitization, repeated dose toxicity, genotoxicity, carcinogenicity, and reproductive/developmental toxicity. The ecotoxicological data suggests a low hazard to aquatic environments.

For professionals in research and drug development, it is crucial to acknowledge these data gaps. Any application involving potential human exposure should be approached with caution, and further toxicological testing would be necessary to establish a complete safety profile. The use of data from structurally related compounds can provide some initial insights, but this approach has inherent uncertainties. Further research is strongly recommended to fill the existing data gaps and ensure the safe use of N,N-Bis(2-hydroxyethyl)isopropanolamine.

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- To cite this document: BenchChem. [N,N-Bis(2-hydroxyethyl)isopropanolamine: A Toxicological and Safety Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361068#toxicological-and-safety-data-for-n-n-bis-2-hydroxyethyl-isopropanolamine]

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